

An In-depth Technical Guide to the Nuclear Structure of Carbon-15

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Compound of Interest

Compound Name: Carbon-15

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This technical guide provides a comprehensive overview of the nuclear properties of **Carbon-15** (^{15}C), focusing on its ground and excited states. The information presented is compiled from a range of experimental and theoretical studies, intended to serve as a valuable resource for researchers in nuclear physics and related fields.

Ground State Properties of Carbon-15

Carbon-15 is an unstable, neutron-rich isotope of carbon with 6 protons and 9 neutrons.[1] It is not a naturally occurring isotope and has no natural abundance.[1] Its ground state is characterized by a spin-parity of $1/2^+$. [2][3] The half-life of ^{15}C is approximately 2.449 seconds. [1][2][3] It undergoes 100% β^- decay to the stable isotope Nitrogen-15 (^{15}N). [3][4]

The following table summarizes the key properties of the **Carbon-15** ground state.

Property	Value
Spin-Parity (J^{π})	1/2+
Half-Life ($T_{1/2}$)	2.449(5) s
Decay Mode	100% β^{-}
Decay Energy (Q)	9.7717(8) MeV
Mass Excess	9.873144 MeV
Binding Energy	7.100169 MeV
Magnetic Dipole Moment (μ)	+1.720(9) μ_N or 1.32 μ

Excited States of Carbon-15

The excited states of **Carbon-15** have been investigated through various nuclear reactions. The known energy levels, their corresponding spin-parity assignments, and in some cases, their level widths, are crucial for understanding the nuclear structure of this isotope.

The table below presents a compilation of the observed excited states of ^{15}C .

Excitation Energy (E _x) (MeV)	Spin-Parity (J ^π)	Level Width (Γ) (keV)	Spectroscopic Factor (C ² S)
0.740	5/2 ⁺		
2.76(31)			
3.103	1/2 ⁻	41(5)	
4.220	5/2 ⁻	64(13)	
4.657	3/2 ⁻	62(13)	
5.41(32)			
5.866	(1/2 ⁻)	165(35)	
6.426	(1/2 ⁻)	150(40)	
6.77			
7.30			
8.50			

Note: Some spin-parity assignments are tentative and denoted by parentheses.

Experimental Methodologies

The properties of **Carbon-15** have been elucidated through a variety of sophisticated experimental techniques. These methods are essential for producing, isolating, and studying this short-lived radioactive nucleus.

Production of Carbon-15

Carbon-15 is produced artificially in nuclear reactions. Two common production methods are:

- Deuteron-induced reaction on Carbon-14: In this method, a target enriched with ¹⁴C is bombarded with deuterons. The ¹⁴C(d,p)¹⁵C reaction results in the formation of ¹⁵C.[3]
- Neutron-induced reaction on Oxygen-18: Another approach involves the ¹⁸O(n,α)¹⁵C reaction.[3]

Beta-Delayed Neutron Spectroscopy of ^{15}B

A significant amount of information on the excited states of ^{15}C has been obtained by studying the beta decay of Boron-15 (^{15}B). In this process, ^{15}B undergoes β^- decay to excited states in ^{15}C , which are above the neutron separation energy. These states then promptly emit a neutron.

Experimental Protocol:

- **Production of Spin-Polarized ^{15}B :** A polarized ^{15}B beam is produced, for example, through the fragmentation of a primary beam or a specific nuclear reaction, and selected using a fragment separator.
- **Beta Decay Asymmetry Measurement:** The polarized ^{15}B ions are implanted into a stopper. The subsequent β -decay exhibits an asymmetry in the emission direction of the beta particles with respect to the polarization axis. This asymmetry is measured using detectors placed at different angles.
- **Neutron Detection:** The delayed neutrons emitted from the excited ^{15}C nucleus are detected in coincidence with the beta particles. The neutron energy is often determined using the time-of-flight (TOF) technique.
- **Data Analysis:** By analyzing the correlation between the beta asymmetry and the energy of the delayed neutrons, the spin and parity of the excited states in ^{15}C can be determined.

Neutron-Removal Reaction: $^{16}\text{C}(\text{d},\text{t})^{15}\text{C}$

The structure of ^{15}C has been effectively probed using the one-neutron pickup reaction $^{16}\text{C}(\text{d},\text{t})^{15}\text{C}$. This reaction provides information on the single-particle nature of the nuclear states.

Experimental Protocol:

- **Production of ^{16}C Beam:** A radioactive beam of ^{16}C is produced, typically through projectile fragmentation.
- **Target Interaction:** The ^{16}C beam impinges on a deuteron target (e.g., a deuterated polyethylene foil).

- **Detection of Reaction Products:** The outgoing tritons (t) are detected and their energy and angle are measured. This allows for the reconstruction of the excitation energy spectrum of the residual ^{15}C nucleus.
- **Spectroscopic Factor Extraction:** The differential cross-sections of the reaction are measured and compared with theoretical calculations (e.g., using the Distorted Wave Born Approximation - DWBA). This comparison allows for the extraction of spectroscopic factors, which quantify the single-particle character of the populated states.

Charge-Exchange Reaction: $^{15}\text{N}(^7\text{Li},^7\text{Be})^{15}\text{C}$

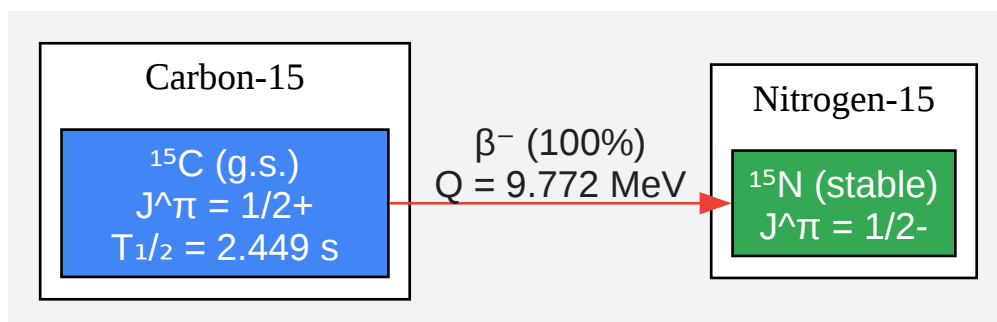
The $^{15}\text{N}(^7\text{Li},^7\text{Be})^{15}\text{C}$ charge-exchange reaction has also been utilized to populate excited states in ^{15}C .

Experimental Protocol:

- **^7Li Beam:** A stable beam of ^7Li is accelerated to a specific energy (e.g., 55 MeV).
- **^{15}N Target:** The beam is directed onto a target containing ^{15}N .
- **Detection of ^7Be :** The outgoing ^7Be ions are detected at forward angles, and their energy is measured. The identification of ^7Be in both its ground and first excited state can provide additional information.
- **Excitation Energy Spectrum:** The energy of the detected ^7Be ions is used to determine the excitation energy of the residual ^{15}C nucleus.

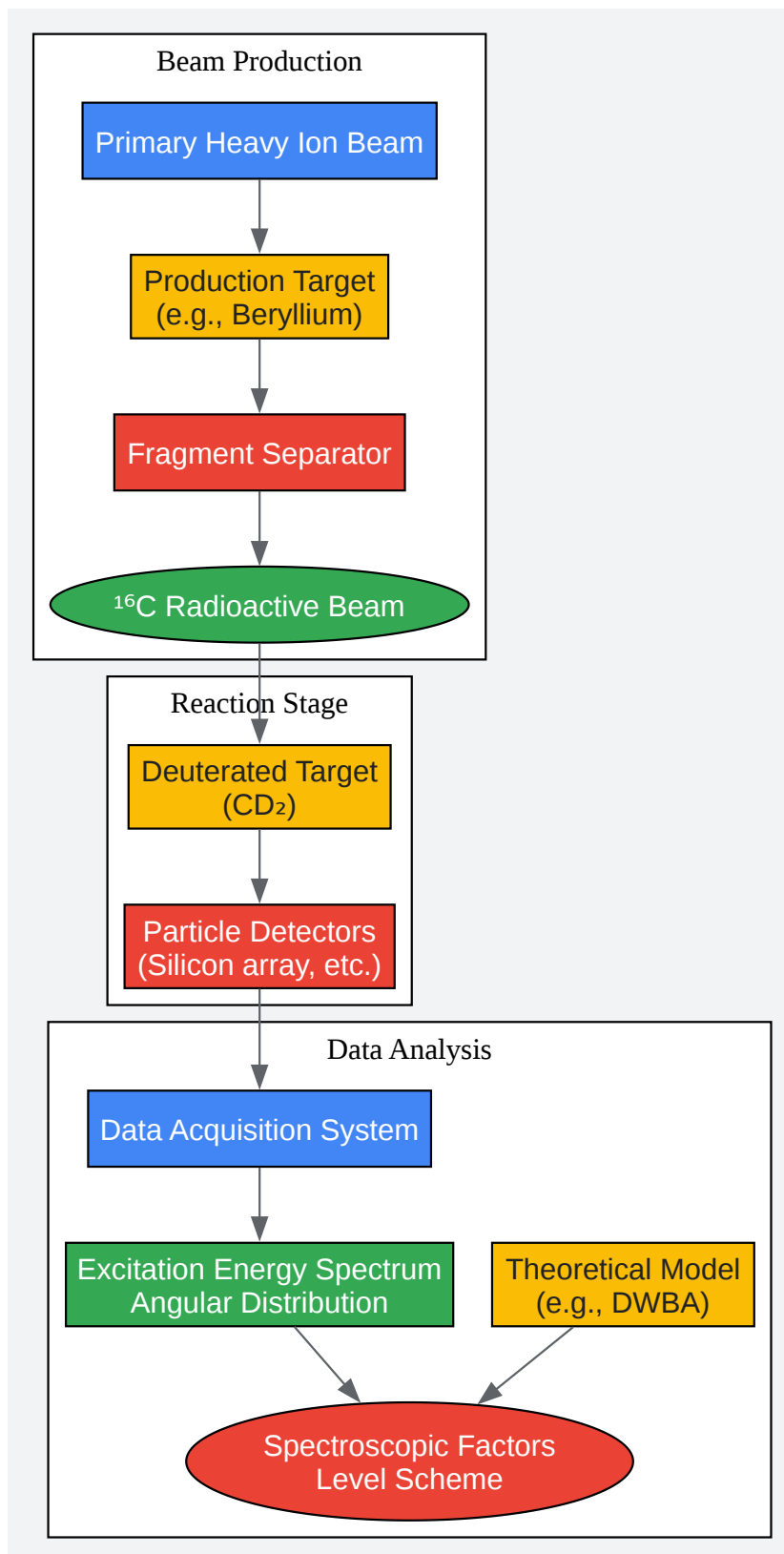
Visualizations

The following diagrams illustrate key aspects of the nuclear structure and study of **Carbon-15**.



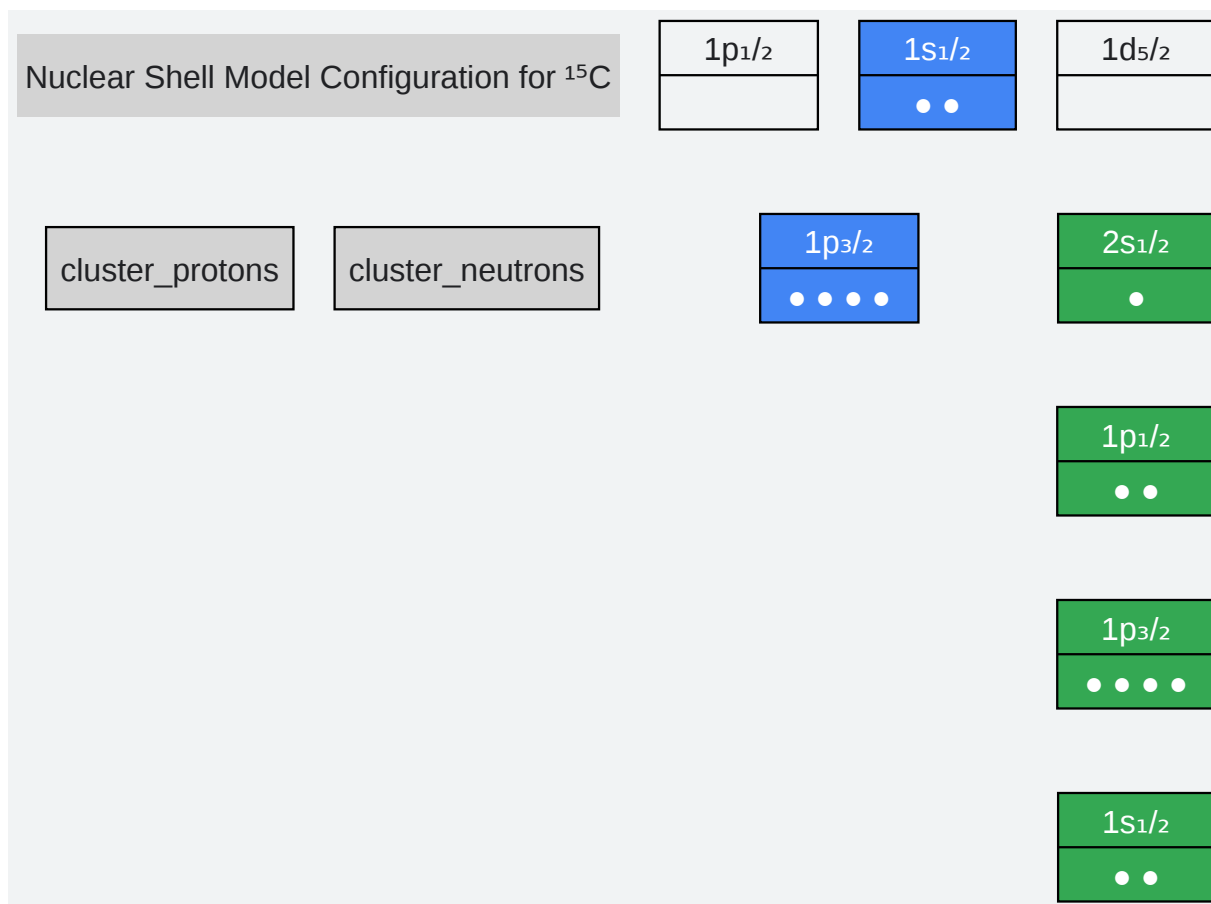
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Caption: Decay scheme of **Carbon-15** to Nitrogen-15.



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Caption: Workflow for a $^{16}\text{C}(\text{d},\text{t})^{15}\text{C}$ experiment.

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Caption: Shell model of **Carbon-15**'s ground state.

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